

# 6-(Perfluorohexyl)hexanol material safety data sheet (MSDS) information

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## Compound of Interest

Compound Name: 6-(Perfluorohexyl)hexanol

Cat. No.: B070216

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## 6-(Perfluorohexyl)hexanol: A Technical Material Safety Data Sheet

An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **6-(Perfluorohexyl)hexanol** (CAS No. 161981-35-7) is not publicly available. The following information is substantially based on data for the structurally similar compound 6:2 fluorotelomer alcohol (6:2 FTOH; CAS No. 647-42-7), which is considered a reasonable surrogate for toxicological assessment. All quantitative data presented herein, unless otherwise specified, pertains to 6:2 FTOH.

## Section 1: Chemical Product and Company Identification

Product Name: **6-(Perfluorohexyl)hexanol** Synonyms: 7,7,8,8,9,9,10,10,11,11,12,12,12-tridecafluorododecan-1-ol Chemical Formula:  $C_{12}H_{13}F_{13}O$  CAS Number: 161981-35-7

## Section 2: Hazards Identification

Based on the toxicological profile of the surrogate compound, 6:2 fluorotelomer alcohol, **6-(Perfluorohexyl)hexanol** is anticipated to be slightly toxic by the oral route and is not expected to be a primary skin or eye irritant, nor a dermal sensitizer.<sup>[1][2][3]</sup>

GHS Classification (Surrogate Data):

- Acute Toxicity, Oral (Category 4)[1][2][3]

## Section 3: Composition and Information on Ingredients

Substance Name: **6-(Perfluorohexyl)hexanol** CAS Number: 161981-35-7 Purity: Not specified in available literature.

## Section 4: First-Aid Measures

Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. Ingestion: Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Get medical attention. Skin Contact: In case of contact, immediately flush skin with plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops and persists. Eye Contact: In case of contact, immediately flush eyes with plenty of water for at least 15 minutes. Get medical attention if irritation develops.

## Section 5: Fire-Fighting Measures

Specific firefighting measures for **6-(Perfluorohexyl)hexanol** are not available. For fluorinated compounds, use of alcohol-resistant foam, dry chemical, or carbon dioxide is generally recommended. Firefighters should wear self-contained breathing apparatus and full protective clothing.

## Section 6: Accidental Release Measures

Personal Precautions: Wear appropriate personal protective equipment (PPE) as specified in Section 8. Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Methods for Cleaning Up: Absorb with an inert material and place in an appropriate container for disposal.

## Section 7: Handling and Storage

Handling: Use with adequate ventilation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling. Storage: Store in a tightly closed container. Store in a cool, dry, well-ventilated area away from incompatible substances.

## Section 8: Exposure Controls/Personal Protection

Engineering Controls: Use adequate general or local exhaust ventilation to keep airborne concentrations below permissible exposure limits. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.

## Section 9: Physical and Chemical Properties

Specific, experimentally determined physical and chemical property data for **6-(Perfluorohexyl)hexanol** are not readily available in the public domain.

## Section 10: Stability and Reactivity

Chemical Stability: Stable under normal temperatures and pressures. Conditions to Avoid: Incompatible materials. Incompatibilities with Other Materials: Not specified. Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, hydrogen fluoride. Hazardous Polymerization: Has not been reported.

## Section 11: Toxicological Information

The toxicological data presented below is for the surrogate compound, 6:2 fluorotelomer alcohol (6:2 FTOH).

## Quantitative Toxicological Data (6:2 FTOH)

Parameter	Species	Route	Value	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	1,750 mg/kg	[1][2][3]
Acute Dermal Toxicity (LD50)	Rat	Dermal	> 5,000 mg/kg	[1][2][3]
Skin Irritation	Rabbit	Dermal	Not a primary irritant	[1][2][4]
Eye Irritation	Rabbit	Ocular	Not an irritant	[1][2][4]
Dermal Sensitization	Mouse	Dermal	Did not produce a response	[1][2][4]

## Section 12: Experimental Protocols

The toxicological data for the surrogate compound, 6:2 FTOH, were generated following standardized test guidelines, likely from the Organisation for Economic Co-operation and Development (OECD). The general methodologies for these key experiments are outlined below.

### Acute Oral Toxicity (based on OECD Test Guideline 420, 423, or 425)

The acute oral toxicity test provides information on the health hazards likely to arise from a single, short-term oral exposure to a substance. The method involves the administration of the test substance to animals (typically rats) by gavage. In the Fixed Dose Procedure (OECD 420), animals are dosed at one of four fixed dose levels (5, 50, 300, or 2000 mg/kg) and observed for signs of toxicity and mortality.[5][6] The Acute Toxic Class Method (OECD 423) involves a stepwise procedure with a small number of animals per step.[7] The Up-and-Down Procedure (OECD 425) is a sequential test that allows for the estimation of the LD50 with a confidence interval.[7] Animals are observed for a period of at least 14 days for signs of toxicity and mortality.

## Acute Dermal Toxicity (based on OECD Test Guideline 402)

This test assesses the potential for a substance to cause toxicity when applied to the skin. The test substance is applied to a shaved area of the skin of the test animal (typically rats or rabbits) and held in contact with the skin for a 24-hour period.<sup>[8][9][10]</sup> The animals are then observed for at least 14 days for signs of toxicity and mortality. A limit test at a high dose (e.g., 2000 or 5000 mg/kg) can be conducted initially to determine if the substance has low dermal toxicity.

## Skin Irritation (based on OECD Test Guideline 404 or 439)

The in vivo skin irritation test (OECD 404) involves the application of the test substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of several days.<sup>[11]</sup> In vitro methods using reconstructed human epidermis (RhE) models (OECD 439) are now preferred to reduce animal testing.<sup>[12][13][14]</sup> In the RhE test, cell viability is measured after exposure to the test substance to determine its irritation potential.

## Eye Irritation (based on OECD Test Guideline 405)

The in vivo eye irritation test involves instilling the test substance into the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.<sup>[15][16][17][18]</sup> The eyes are then examined for effects on the cornea, iris, and conjunctiva at specific intervals. The use of analgesics and anesthetics is recommended to minimize animal distress.

## Dermal Sensitization (based on OECD Test Guideline 429 or 442C/D/E)

The Local Lymph Node Assay (LLNA) (OECD 429) is an in vivo method that assesses the ability of a substance to induce a proliferative response in the draining lymph nodes of mice following dermal application.<sup>[19]</sup> A stimulation index is calculated to determine the sensitization potential. In chemico (OECD 442C) and in vitro (OECD 442D/E) methods are now available as non-animal alternatives to assess key events in the adverse outcome pathway for skin sensitization.<sup>[20]</sup>

## Section 13: Ecological Information

No specific ecotoxicological data for **6-(Perfluorohexyl)hexanol** were found. Fluorinated compounds, in general, can be persistent in the environment.

## Section 14: Disposal Considerations

Dispose of in accordance with all applicable federal, state, and local environmental regulations.

## Section 15: Transport Information

Not regulated.

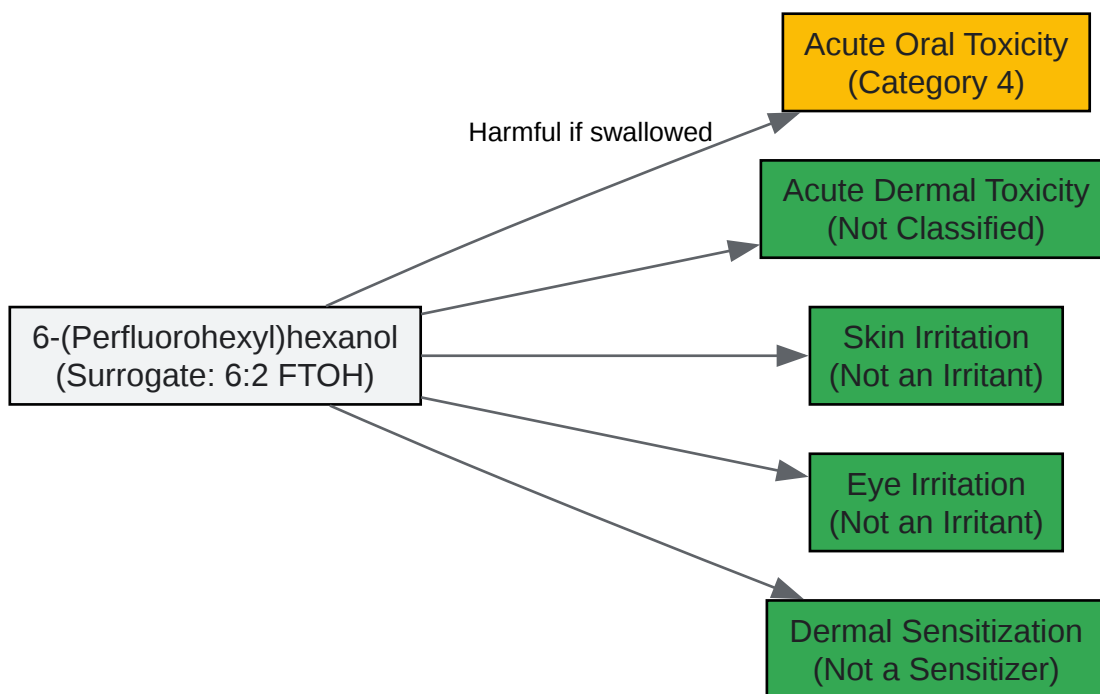
## Section 16: Regulatory Information

Regulatory information specific to **6-(Perfluorohexyl)hexanol** is not readily available. Per- and polyfluoroalkyl substances (PFAS) as a class are under increasing regulatory scrutiny globally.

## Section 17: Other Information

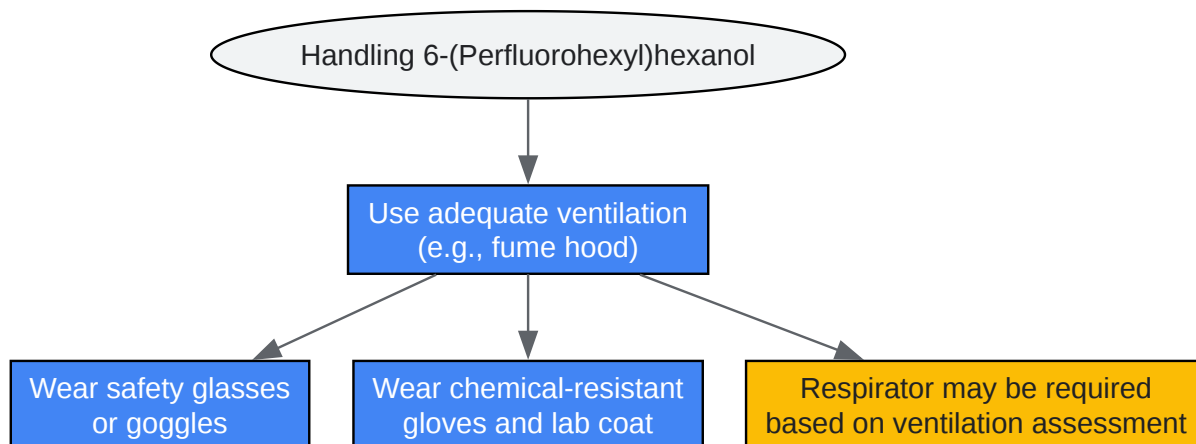
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## Visualizations



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Caption: Hazard identification summary for **6-(Perfluorohexyl)hexanol** based on surrogate data.



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Caption: Personal Protective Equipment (PPE) selection workflow.

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